

# Amantadine plasma sample storage stability issues

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## Compound Focus: Amantadine Hydrochloride

CAS No.: 665-66-7

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## Stability Under Specific Conditions

The most detailed stability data comes from a 2018 study that developed a highly sensitive LC-ESI-MS/MS method. The researchers comprehensively evaluated the stability of amantadine in human plasma under various conditions relevant to sample handling and storage [1].

The table below summarizes the stability findings from this study:

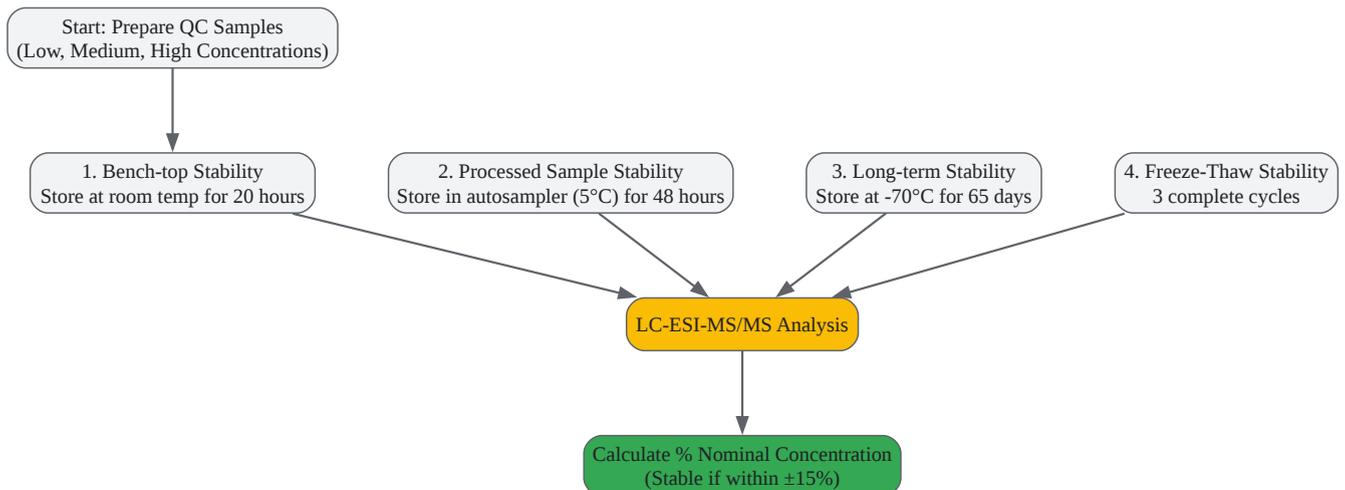
Stability Condition	Duration	Outcome
Bench-top (Room Temperature)	20 hours	Stable
Processed Sample (in autosampler, 5°C)	48 hours	Stable
Long-term (-70°C)	65 days	Stable
Freeze-Thaw (3 cycles)	-	Stable

This study concluded that the analyte (amantadine) was found to be stable under these conditions, as the mean % deviation was within  $\pm 15\%$  of the nominal concentration [1]. A more recent 2022 method also

confirmed that amantadine had **no significant degradation** under all tested stability conditions, including freeze-thaw, short-term, and long-term storage [2].

## Experimental Protocol for Stability Validation

The stability data from the 2018 study was generated during the validation of their bioanalytical method. Here is the general workflow and methodology they employed:



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### Key Technical Steps:

- **Sample Preparation:** Stability was evaluated using quality control (QC) samples at three concentration levels (low, medium, and high) to cover the calibration range [1].
- **Chromatography:** Separation was achieved on a **Synergi Hydro-RP C18 (150 mm × 4.6 mm, 4 μm)** analytical column using an isocratic mobile phase of **acetonitrile and 10 mM ammonium formate, pH 3.0 (80:20, v/v)** at a flow rate of **0.8 mL/min** [1].
- **Detection:** A triple quadrupole mass spectrometer with **electrospray ionization (ESI) in positive mode** was used. Amantadine was detected via the mass transition **m/z 152.1 → 135.1** [1].
- **Acceptance Criterion:** Stability was confirmed by calculating the mean percentage deviation from the nominal concentration. A deviation within **±15%** was considered to indicate no significant degradation [1].

## Frequently Asked Questions

**What is the recommended long-term storage temperature for amantadine plasma samples?** Based on experimental validation, storage at **-70°C for at least 65 days** has been demonstrated to be effective for preserving amantadine in plasma [1].

**How many freeze-thaw cycles can amantadine plasma samples withstand?** The available data indicates that amantadine in plasma is stable for at least **three complete freeze-thaw cycles** [1].

**Does amantadine require derivatization for stable storage or analysis?** No. A key advantage of modern LC-MS/MS and LC-MS3 methods is that they can analyze amantadine **without prior derivatization**, simplifying the sample preparation process [1] [2]. The stability data provided above is for underivatized amantadine.

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## References

1. Sensitive and rapid determination of amantadine without ... [pmc.ncbi.nlm.nih.gov]
2. Comparison of LC-MS 3 and LC-MRM Methods for ... [mdpi.com]

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